

An In-depth Technical Guide to the Physicochemical Properties of Methyl Homovanillate

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Compound of Interest

Compound Name: Methyl homovanillate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Methyl homovanillate** (CAS 15964-80-4). The document presents quantitative data in a structured format, details relevant experimental protocols, and visualizes key chemical and biological pathways to serve as an essential resource for professionals in research and drug development.

Core Physicochemical Properties

Methyl homovanillate, the methyl ester of homovanillic acid, is a key metabolite in the dopamine degradation pathway.^{[1][2][3]} Understanding its physicochemical characteristics is fundamental for its application in metabolic studies, biomarker research, and as a potential building block in medicinal chemistry.

Data Summary

The quantitative physicochemical properties of **Methyl homovanillate** are summarized in the table below. It is important to distinguish between experimentally determined values and computationally predicted data, as indicated in the 'Notes' column.

Property	Value	Units	Data Type	Source(s)
IUPAC Name	methyl 2-(4-hydroxy-3-methoxyphenyl)acetate	-	-	[1]
CAS Number	15964-80-4	-	-	[1][4][5]
Molecular Formula	C ₁₀ H ₁₂ O ₄	-	-	[1][3][4]
Molecular Weight	196.20	g/mol	-	[1][4][5]
Appearance	Off-white to yellow solid	-	Experimental	[4]
Melting Point	120	°C	Experimental	[4][6]
Boiling Point	120-122	°C	Experimental	[4][6]
Water Solubility	Limited solubility expected	-	Qualitative	-
pKa	9.77 ± 0.18	-	Predicted	[4][6]
logP	0.7	-	Computed (XLogP3)	[1]

Note on Boiling Point: The reported value was measured under vacuum at a pressure of 0.7 Torr. Note on Solubility: While specific quantitative data is not available, its structure suggests limited solubility in water and good solubility in polar organic solvents like methanol, ethanol, and DMSO. Its precursor, homovanillic acid, has a water solubility of 17 mg/mL.[7]

Experimental Protocols & Methodologies

Detailed and reproducible protocols are critical for the synthesis and characterization of chemical compounds. This section outlines the synthesis of **Methyl homovanillate** and standard methodologies for determining its key physicochemical properties.

Synthesis of Methyl Homovanillate via Fischer Esterification

Methyl homovanillate is efficiently synthesized by the acid-catalyzed esterification of its precursor, Homovanillic acid (HVA).^[2]

Materials:

- Homovanillic acid (HVA)
- Anhydrous methanol (MeOH)
- Concentrated sulfuric acid (H₂SO₄) or other acid catalyst
- Dichloromethane (DCM) or other suitable extraction solvent
- Saturated sodium bicarbonate (NaHCO₃) solution
- Silica gel for column chromatography

Protocol:

- **Reaction Setup:** Dissolve Homovanillic acid in an excess of anhydrous methanol in a round-bottom flask equipped with a reflux condenser.
- **Catalysis:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution dropwise.
- **Reflux:** Heat the reaction mixture to reflux (approximately 65°C) and maintain for 4-6 hours, monitoring the reaction progress via Thin-Layer Chromatography (TLC).^[2]
- **Workup:** After cooling to room temperature, neutralize the excess acid with a saturated solution of sodium bicarbonate.
- **Extraction:** Extract the product into an organic solvent such as dichloromethane.
- **Purification:** Purify the crude ester product using silica gel column chromatography to yield pure **Methyl homovanillate**.^[2]

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